

Application Note: Solubility & Preparation Protocols for Fluparoxan Hydrochloride[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Fluparoxan (hydrochloride)

Cat. No.: B12382775

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Introduction & Physicochemical Profile[1][2][3][4][5]

Fluparoxan hydrochloride is a potent, selective

-adrenoceptor antagonist.[1][2][3] As a hydrochloride salt, it exhibits favorable aqueous solubility compared to its free base form, yet it requires specific handling to maintain stability in solution, particularly for long-term storage or sensitive in vitro assays.[1]

Core Chemical Data

Property	Detail
Compound Name	Fluparoxan hydrochloride
Synonyms	GR50360A, GR50360 HCl
CAS Number	105226-30-0 (Anhydrous), 139679-54-2 (Hemihydrate)
Molecular Formula	
Molecular Weight	231.65 g/mol (Check batch-specific CoA for hydration)
Appearance	White to off-white crystalline solid
Storage (Solid)	-20°C, desiccated, protected from light

Solubility Profile

The hydrochloride counter-ion significantly enhances the polarity of Fluparoxan, allowing for high solubility in both organic solvents (DMSO) and aqueous media.[\[1\]](#)

Solvent	Solubility Limit ()	Comments
Water	~80 mg/mL (~345 mM)	Excellent solubility. [1] Acidic pH (~4-5) due to HCl. [1]
DMSO	~50 mg/mL (~215 mM)	Preferred for stock solutions due to antimicrobial properties and freeze-thaw stability. [1]
Ethanol	~25 mg/mL (~108 mM)	Volatile; less ideal for long-term frozen storage. [1]
PBS (pH 7.2)	~10 mg/mL	Solubility decreases in buffered saline due to common ion effect or pH shift. [1]

Protocol 1: Preparation of Master Stock Solution (DMSO)

Objective: Create a stable 100 mM Master Stock for long-term storage. Rationale: DMSO is the gold standard for hydrophobic and salt-based small molecule storage because it prevents hydrolysis and microbial growth at -80°C.[1]

Materials

- Fluparoxan HCl (Solid)[1]
- Anhydrous DMSO (Sigma-Aldrich or equivalent, 99.9%)[1]
- Vortex mixer[1]
- Amber glass vials (borosilicate) with Teflon-lined caps[1]

Workflow

- Calculate Mass/Volume: Determine the volume of DMSO required to achieve 100 mM based on the specific mass of your powder.

Example: For 10 mg of Fluparoxan HCl (MW 231.65):

[1]

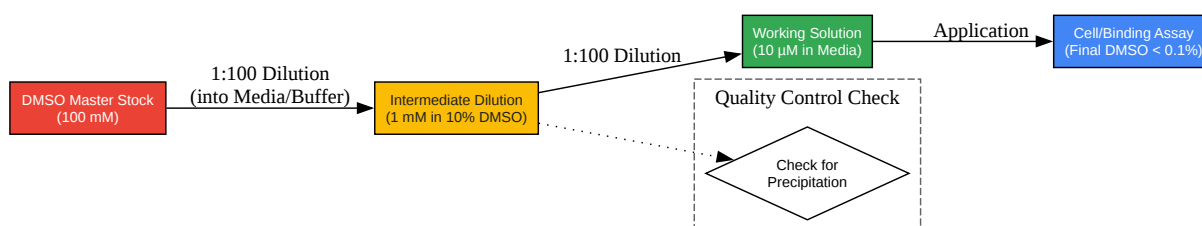
- Solubilization:
 - Add the calculated volume of anhydrous DMSO to the vial containing the solid.[1]
 - Critical Step: Vortex vigorously for 30–60 seconds. The solution should be clear and colorless.
 - Troubleshooting: If particles persist, sonicate in a water bath at 37°C for 5 minutes.
- Aliquot & Storage:

- Dispense into small aliquots (e.g., 50 L) to avoid repeated freeze-thaw cycles.
- Store at -80°C (stable for 6 months) or -20°C (stable for 1 month).

Protocol 2: Aqueous Preparation & Serial Dilution[1]

Objective: Dilute the Master Stock into aqueous assay media without precipitation. Challenge: Direct injection of high-concentration DMSO stocks into aqueous buffers can cause "shock precipitation" or local high concentrations that kill cells.[1]

Workflow Visualization



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Caption: Step-wise dilution strategy to minimize osmotic shock and solvent toxicity.

Step-by-Step Procedure

- Thaw: Thaw the DMSO stock aliquot at room temperature. Vortex briefly.
- Intermediate Dilution (100x Concentrated):
 - Prepare an intermediate dilution in your assay buffer (e.g., PBS or HBSS).[1]
 - Example: To make a 100

M intermediate from 100 mM stock:

- Add 1
 - L Stock to 999
 - L Buffer.[1]
- Note: Fluparoxan HCl is highly water-soluble, so precipitation is unlikely here, but always inspect for turbidity.[1]
- Final Working Solution:
 - Dilute the intermediate solution into the final assay volume (e.g., cell culture media).[1]
 - Ensure the final DMSO concentration is
to avoid solvent artifacts in biological data.[1]

Storage & Stability Guidelines

State	Condition	Stability	Notes
Solid Powder	-20°C	2–3 Years	Store in a desiccator. [1] Hygroscopic.
DMSO Stock	-80°C	6 Months	Use amber vials.[1]
DMSO Stock	-20°C	1 Month	Avoid freeze-thaw >3 times.[1]
Aqueous Soln.	4°C	< 24 Hours	Hydrolysis risk; prepare fresh daily.[1]

Important Handling Note: Fluparoxan HCl is a hydrochloride salt.[1] In unbuffered water, the pH will be acidic.[1] If using for sensitive in vivo injections, neutralize slightly with dilute NaOH or dissolve in PBS, but ensure the pH does not exceed 7.4 to prevent conversion to the less soluble free base.[1]

References

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